

Safety Precautions for Handling trans-3-Hexene: Application Notes and Protocols

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Compound of Interest

Compound Name: 3-Hexene

Cat. No.: B12438300

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This document provides detailed safety precautions, handling protocols, and emergency procedures for the use of trans-**3-Hexene** in a laboratory setting. Adherence to these guidelines is crucial for ensuring a safe working environment and minimizing risks associated with this chemical.

Hazard Identification and Classification

trans-**3-Hexene** is classified as a hazardous substance. It is a highly flammable liquid and vapor.^{[1][2][3]} Ingestion may be fatal as it can enter the airways.^{[1][2][3]}

Signal Word: Danger

Hazard Statements:

- H225: Highly flammable liquid and vapour.^{[1][2][3]}
- H304: May be fatal if swallowed and enters airways.^{[1][2][3]}

Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.^{[1][2][3][4]}

- P233: Keep container tightly closed.[1][3][4]
- P240: Ground and bond container and receiving equipment.[1][4]
- P241: Use explosion-proof electrical/ventilating/lighting equipment.[1][4]
- P242: Use only non-sparking tools.[1][4]
- P243: Take action to prevent static discharges.[1][4]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
- P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[2][3][4]
- P331: Do NOT induce vomiting.[2][3][4]
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[1][2][3]
- P370+P378: In case of fire: Use dry sand, dry chemical or alcohol-resistant foam to extinguish.[3]
- P403+P235: Store in a well-ventilated place. Keep cool.[1][4]
- P405: Store locked up.[1][2]
- P501: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of trans-**3-Hexene** is provided in the table below.

Property	Value
Molecular Formula	C6H12[5]
Molecular Weight	84.16 g/mol [5]
Appearance	Colorless, clear liquid[2]
Boiling Point	67 °C / 152.6 °F[5][6]
Melting Point	-113 °C / -171.4 °F[5]
Flash Point	-12 °C / 10.4 °F to -25 °C / -13.0 °F (closed cup) [5][6]
Specific Gravity	0.677 g/mL at 25 °C
Vapor Density	2.90[6]
Water Solubility	Immiscible[5]

Safe Handling and Storage Protocol

3.1. Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[1]
- Use explosion-proof electrical, ventilating, and lighting equipment.[1][4][6]
- Ensure safety showers and eyewash stations are readily accessible.[6]

3.2. Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield (conforming to EN 166 or NIOSH standards).[1][6]
- Skin Protection:
 - Wear chemically resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.[1]

- Wear flame-retardant and impervious protective clothing to prevent skin contact.[\[1\]](#)
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an organic vapor filter (Type A, Brown, conforming to EN14387 or NIOSH approved).[\[1\]](#)[\[6\]](#)

3.3. Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[6\]](#)
- Avoid inhalation of vapor or mist.[\[1\]](#)
- Keep away from all sources of ignition, including heat, sparks, and open flames.[\[1\]](#)[\[6\]](#)
- Use only non-sparking tools.[\[1\]](#)[\[6\]](#)
- Ground and bond all containers and receiving equipment to prevent static discharge.[\[1\]](#)[\[6\]](#) All metal parts of the equipment must be grounded.[\[6\]](#)
- Wash hands thoroughly after handling.[\[7\]](#)

3.4. Storage Conditions:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)
- Store in a designated flammables area.[\[6\]](#)
- Keep away from incompatible materials such as acids, bases, and strong oxidizing agents.[\[6\]](#)
- Store locked up.[\[1\]](#)[\[2\]](#)

Emergency Procedures

4.1. First-Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)

- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[1][6]
- In Case of Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[6]
- If Swallowed: Do NOT induce vomiting.[2][3][4] Call a physician or poison control center immediately.[2][6] If vomiting occurs naturally, have the victim lean forward.[6]

4.2. Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6] Water mist may be used to cool closed containers.[6]
- Specific Hazards: Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[6] Containers may explode when heated.[6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1][6]

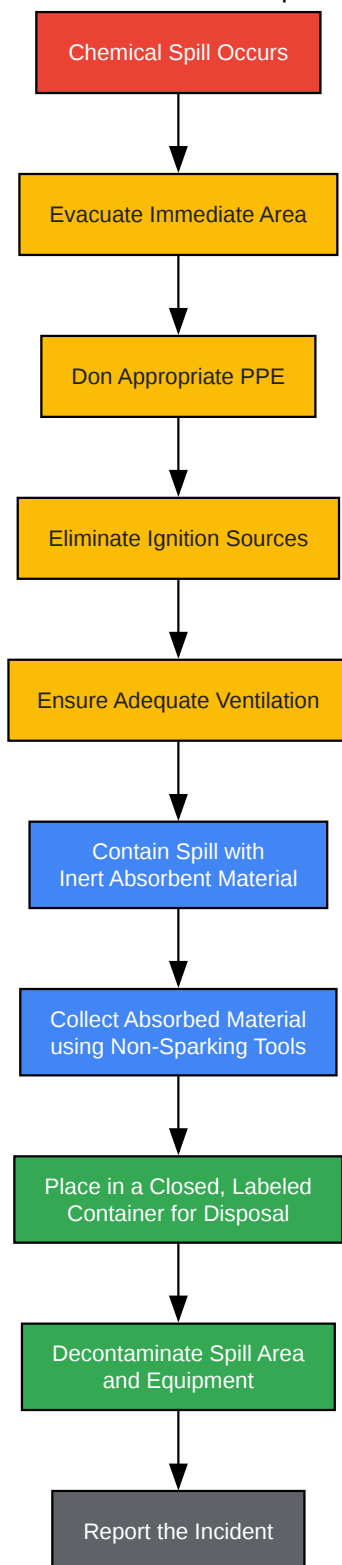
4.3. Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area.[1] Ensure adequate ventilation.[1] Remove all sources of ignition.[1][6] Wear appropriate personal protective equipment.[1]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[1]
- Methods for Cleaning Up: Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[6] Collect in suitable, closed containers for disposal.[1][6] Use spark-proof tools and explosion-proof equipment.[1][6]

Experimental Protocols Visualization

The following diagram illustrates the logical workflow for handling a chemical spill of trans-3-Hexene.

Workflow for trans-3-Hexene Spill Response

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Caption: Chemical Spill Response Workflow

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